

Heptanamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Heptanamide

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An In-depth Technical Guide on **Heptanamide** (CAS No: 628-62-6)

Heptanamide, also known as enanthamide, is a primary fatty amide with the chemical formula $C_7H_{15}NO$.^{[1][2][3]} This document serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development, providing detailed information on its chemical properties, synthesis, and potential applications.

Core Chemical and Physical Properties

Heptanamide is a colorless, odorless solid at room temperature.^[2] Its key physicochemical properties are summarized in the tables below, providing a ready reference for experimental design and execution.

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
CAS Number	628-62-6
Molecular Formula	C7H15NO ^[1]
Molecular Weight	129.20 g/mol
IUPAC Name	heptanamide
Synonyms	Enanthamide, Heptamide
SMILES Code	CCCCCCC(N)=O
InChI Key	AEDIXYWIVPYNBI-UHFFFAOYSA-N

Table 2: Physical and Chemical Properties

Property	Value
Melting Point	96 °C
Boiling Point	239.29 °C (rough estimate)
Density	0.8521 g/cm ³
Flash Point	110.9 °C
Vapor Pressure	0.0177 mmHg at 25°C
Water Solubility	3.79 mg/mL (predicted)
logP	1.81 (predicted)

Synthesis of Heptanamide

Heptanamide can be synthesized through various methods, including the reaction of heptanoic acid with ammonia at high temperature and pressure, or the treatment of heptanoic anhydride with ammonia. A well-documented and reliable laboratory-scale synthesis involves the reaction of n-heptanoic acid with urea.

Experimental Protocol: Synthesis from n-Heptanoic Acid and Urea

This protocol is adapted from a procedure published in Organic Syntheses.

Materials:

- n-Heptanoic acid (95%)
- Urea
- Sodium carbonate (5% solution)
- 95% Ethanol
- Decolorizing carbon

Equipment:

- 1-L round-bottomed flask
- Condenser
- Thermometer
- Heating mantle
- Büchner funnel
- Filtration apparatus
- Ice-salt bath

Procedure:

- **Reaction Setup:** In a 1-L round-bottomed flask equipped with a thermometer and a condenser, place 69 g (0.5 mole) of 95% n-heptanoic acid and 60 g (1 mole) of urea.

- **Heating:** Heat the mixture using an electric mantle. A vigorous evolution of gas will occur as the temperature reaches 140°C and the urea dissolves. Maintain the temperature at 170–180°C for 4 hours.
- **Work-up:** Allow the mixture to cool to 110–120°C. Carefully add 400 mL of 5% sodium carbonate solution through the condenser and shake the flask vigorously.
- **Isolation of Crude Product:** Cool the mixture in an ice bath to precipitate the crude **heptanamide**. Collect the solid product by filtration using a Büchner funnel. The crude product will be slightly colored.
- **Purification:**
 - Boil the crude solid for a few minutes with 200 mL of 95% ethanol and a small amount of decolorizing carbon.
 - Filter the hot solution by gravity.
 - Add 800 mL of water to the filtrate to precipitate the purified **heptanamide**.
 - Cool the resulting slurry in an ice-salt bath and collect the colorless solid by filtration.
 - Air-dry the final product. The expected yield is 44–48 g (68–74%).

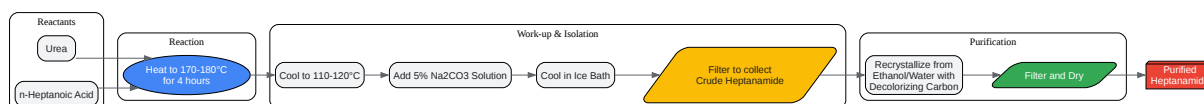
Applications in Research and Drug Development

Heptanamide serves as a versatile intermediate in the synthesis of various organic compounds and pharmaceuticals. Its amphipathic nature, stemming from the presence of both a hydrophilic amide group and a hydrophobic heptyl chain, allows it to interact with cellular membranes. This property is being explored for its potential to influence membrane fluidity and cell signaling.

While direct involvement in specific signaling pathways is a subject of ongoing research, fatty acid amides, in general, are known to play roles in various biological processes. **Heptanamide** is also being investigated for its potential anti-inflammatory properties. Furthermore, it is utilized in the production of lubricants, plasticizers, and corrosion inhibitors.

Visualizing the Synthesis Workflow

To provide a clear overview of the synthesis process, the following diagram illustrates the key steps from reactants to the purified product.



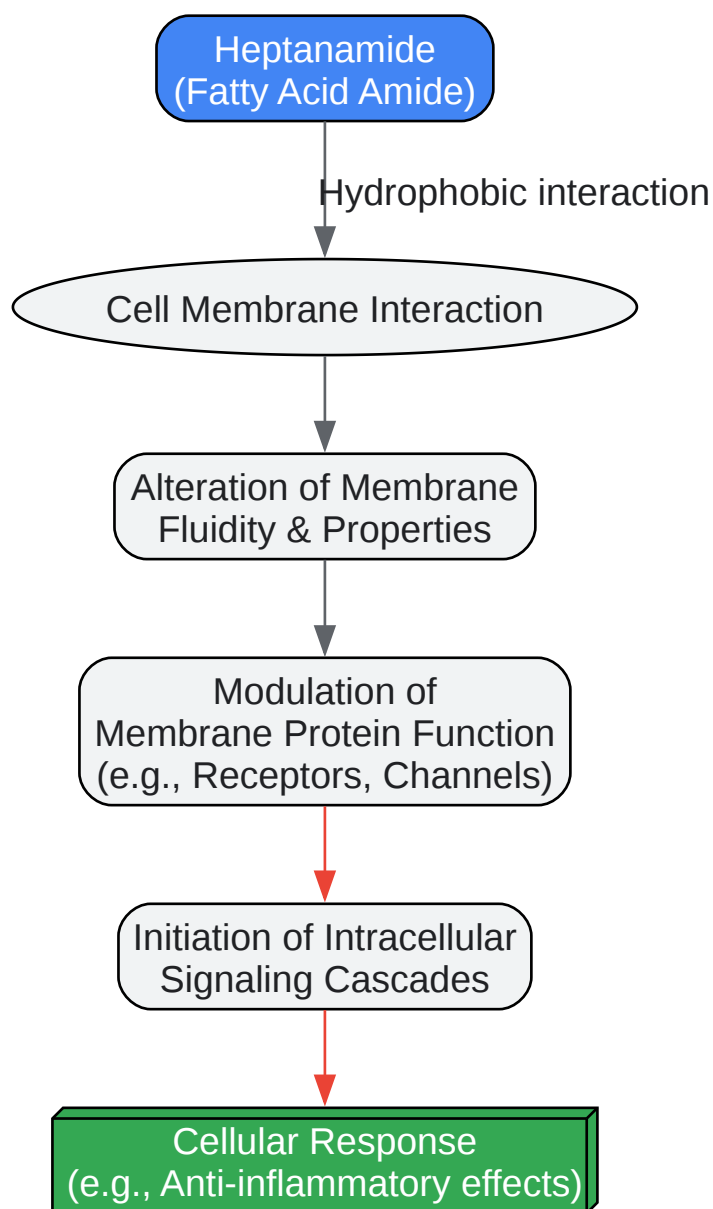
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Caption: Experimental workflow for the synthesis and purification of **Heptanamide**.

Potential Signaling Interactions

While a definitive signaling pathway for **heptanamide** has not been fully elucidated, its nature as a fatty acid amide suggests potential interactions with lipid signaling pathways. Fatty acid amides are known to modulate the activity of various enzymes and receptors, including those involved in endocannabinoid signaling. The hydrophobic tail of **heptanamide** can facilitate its insertion into cellular membranes, potentially altering membrane properties and influencing the function of membrane-bound proteins such as ion channels and G-protein coupled receptors. Further research is required to identify the specific molecular targets and downstream signaling cascades affected by **heptanamide**.

The diagram below illustrates a hypothetical logical flow of how a fatty acid amide like **heptanamide** might influence cellular signaling, based on its physicochemical properties.



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Caption: Postulated mechanism of **Heptanamide**'s influence on cell signaling.

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- To cite this document: BenchChem. [Heptanamide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606996#heptanamide-cas-number-and-molecular-formula]

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